

An In-depth Technical Guide to 3-Methoxypropylamine (MOPA) and its Industrial Applications

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive review of 3-Methoxypropylamine (MOPA), a versatile primary amine with significant applications across various industries. Initially misidentified as **Butyl(3-methoxypropyl)amine**, this document clarifies the subject compound as MOPA and delves into its chemical and physical properties, synthesis methodologies, and principal uses, with a particular focus on its role as a corrosion inhibitor. This whitepaper also presents a comparative analysis with related compounds, detailed experimental protocols for its synthesis and evaluation, and quantitative data to support its efficacy. The information is intended for researchers, scientists, and professionals in drug development and other relevant fields to facilitate a deeper understanding and application of this important chemical intermediate.

Introduction to 3-Methoxypropylamine (MOPA)

3-Methoxypropylamine, also known as MOPA, is a clear, colorless liquid with an ammonia-like odor.[1] It is a primary amine that is completely miscible with water and most common organic solvents.[1] Its bifunctional nature, containing both a primary amine and an ether group, contributes to its utility in a wide range of applications. MOPA is a crucial intermediate in the synthesis of various organic molecules and finds extensive use as a corrosion inhibitor, a



component in the production of pharmaceuticals and dyes, a surfactant, and in water treatment processes.[2][3]

Physicochemical Properties

A summary of the key physicochemical properties of 3-Methoxypropylamine is presented in Table 1. This data is essential for its handling, storage, and application in various experimental and industrial settings.

Table 1: Physicochemical Properties of 3-Methoxypropylamine (MOPA)

| Property | Value | Reference(s) |
|--------------------------|---|--------------|
| CAS Number | 532-73-0 | [4] |
| Molecular Formula | C4H11NO | [4] |
| Molecular Weight | 89.14 g/mol | [5] |
| Appearance | Colorless to yellow liquid | [4] |
| Odor | Amine-like | [4] |
| Boiling Point | 117-118 °C at 733 mmHg | [6] |
| Melting Point | -71 °C | [4] |
| Density | 0.874 g/mL at 25 °C | [6] |
| Flash Point | 24 °C | [4] |
| Autoignition Temperature | 295 °C | [4] |
| Vapor Pressure | 12.0 mmHg at 20 °C | [4] |
| рН | 11.5 (100 g/L solution at 20 °C) | [4] |
| Solubility | Miscible with water and most organic solvents | [1] |
| Refractive Index (n20/D) | ~1.417 | |

Synthesis of 3-Methoxypropylamine



3-Methoxypropylamine can be synthesized through various routes, with the catalytic hydrogenation of 3-methoxypropionitrile being a common industrial method.[7] An alternative route involves the reaction of 3-methoxypropanol with ammonia.

Synthesis via Catalytic Hydrogenation of 3-Methoxypropionitrile

A detailed experimental protocol for this synthesis is provided below.

Experimental Protocol: Synthesis of MOPA from 3-Methoxypropionitrile[7]

- Materials and Equipment:
 - 3-methoxypropionitrile (400g)
 - Ethanol (20g)
 - Modified carrier nickel catalyst (12g)
 - 1000ml autoclave
 - Filtration apparatus
 - Distillation apparatus
- Procedure: a. Charge the 1000ml autoclave with 400g of 3-methoxypropionitrile, 20g of ethanol, and 12g of the modified carrier nickel catalyst. b. Seal the autoclave and pressurize it with hydrogen to 2.8 MPa. c. Stir the reaction mixture at this pressure for 2 hours. d. After the reaction is complete, cool the autoclave to room temperature. e. Carefully vent the excess hydrogen pressure. f. Filter the reaction mixture to remove the catalyst. g. Purify the filtrate by fractional distillation under normal pressure. h. Collect the fraction boiling between 110-160 °C.
- Expected Outcome:
 - This procedure is reported to yield approximately 354.09g of colorless and transparent 3methoxypropylamine, with a raw material conversion rate of 97.0% and a product yield of



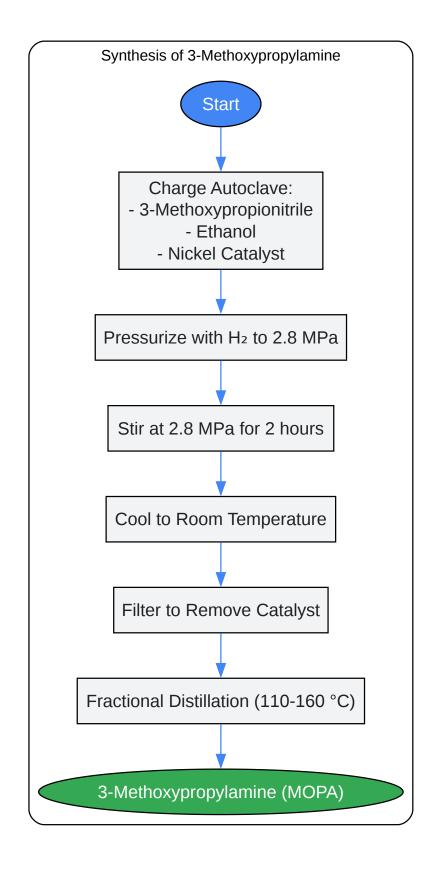




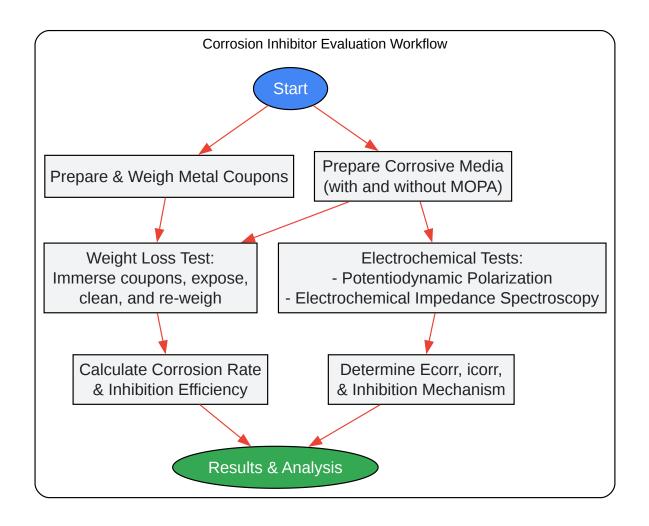
94.52%.[7]

Below is a workflow diagram illustrating this synthesis process.









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References

• 1. Comparative study and dyeing performance of as-synthesized azo heterocyclic monomeric, polymeric, and commercial disperse dyes - PMC [pmc.ncbi.nlm.nih.gov]



- 2. researchgate.net [researchgate.net]
- 3. ataman-chemicals.com [ataman-chemicals.com]
- 4. univarsolutions.com [univarsolutions.com]
- 5. 3-Methoxypropylamine | C4H11NO | CID 1672 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Methoxypropylamine synthesis chemicalbook [chemicalbook.com]
- 7. Synthesis process of methoxypropylamine Eureka | Patsnap [eureka.patsnap.com]
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